

# Application Notes and Protocols: The Versatile Role of 2-Propylpyridine in Organic Synthesis

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## Compound of Interest

Compound Name: 2-Propylpyridine

Cat. No.: B1293518

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## Introduction

**2-Propylpyridine**, a heterocyclic amine with the chemical formula  $C_8H_{11}N$ , is a valuable reagent in organic synthesis.<sup>[1][2][3]</sup> Structurally, it consists of a pyridine ring substituted at the 2-position with a propyl group.<sup>[1]</sup> This substitution pattern imparts specific steric and electronic properties that make it a versatile tool for chemists. It serves as a ligand in transition metal catalysis, a building block for more complex molecules, and a component in the design of functional materials.<sup>[4]</sup> These application notes provide an overview of its key uses, supported by quantitative data and detailed experimental protocols for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

**2-Propylpyridine** is a colorless to slightly yellow liquid with a characteristic aromatic odor.<sup>[4][5]</sup> Its physical and chemical properties are summarized in the table below. It is important to handle this compound with appropriate safety precautions, as it is considered flammable and an irritant to the eyes, respiratory system, and skin.<sup>[5][6]</sup>

Property	Value	Reference(s)
CAS Number	622-39-9	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N	[2]
Molecular Weight	121.18 g/mol	[1]
Boiling Point	167-171 °C	[4][5]
Density	~0.912 g/cm <sup>3</sup>	[4]
Flash Point	56 °C (133 °F)	[4][5]
Solubility	Slightly soluble in water; soluble in alcohol.	[5]

## Key Applications in Organic Synthesis

The utility of **2-propylpyridine** and related 2-alkylpyridines in organic synthesis is multifaceted. The alkyl group at the 2-position influences the steric and electronic environment of the nitrogen atom, which is crucial for its function in various reaction types.[7]

## Ligand in Transition Metal Catalysis

2-Alkylpyridines are a well-established class of ligands in transition metal-catalyzed reactions.[7] The nitrogen atom acts as a Lewis base, coordinating to a metal center and modulating its catalytic activity and selectivity.[8] The steric bulk of the 2-propyl group can influence the coordination sphere of the metal, affecting substrate approach and potentially enhancing selectivity compared to less hindered pyridines.[7]

### Palladium-Catalyzed Cross-Coupling Reactions:

Pyridine derivatives are frequently employed as ligands in palladium-catalyzed reactions such as the Suzuki-Miyaura and Heck couplings.[9] While specific data for **2-propylpyridine** is not always detailed, the general principles for 2-alkylpyridines apply. They can stabilize the palladium catalyst, prevent the formation of palladium black, and influence the overall efficiency of the catalytic cycle.[7][10] For instance, in phosphine-free Heck reactions, a 2-alkylpyridine can be added to the reaction mixture to facilitate the catalytic process.[7] The electron-donating

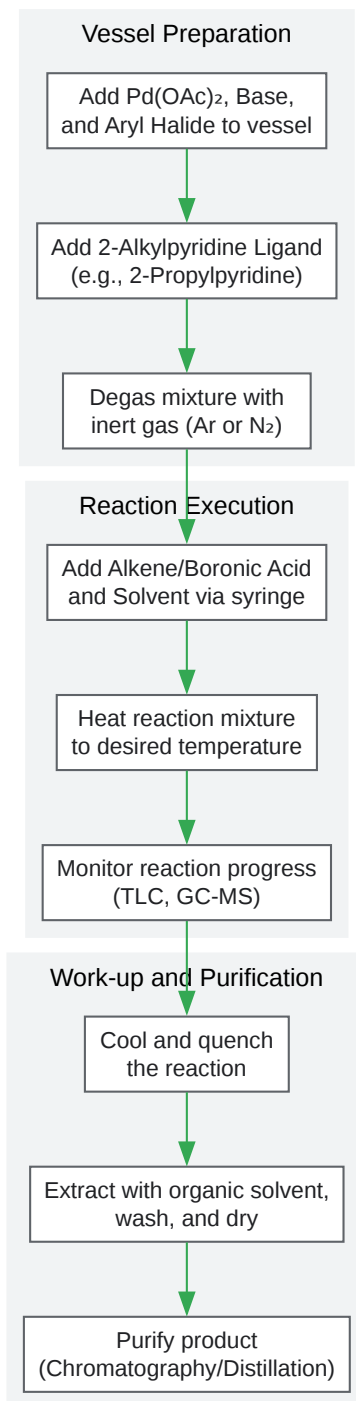
nature of the propyl group increases the electron density on the nitrogen, which in turn affects the electronic properties of the palladium center.[7]

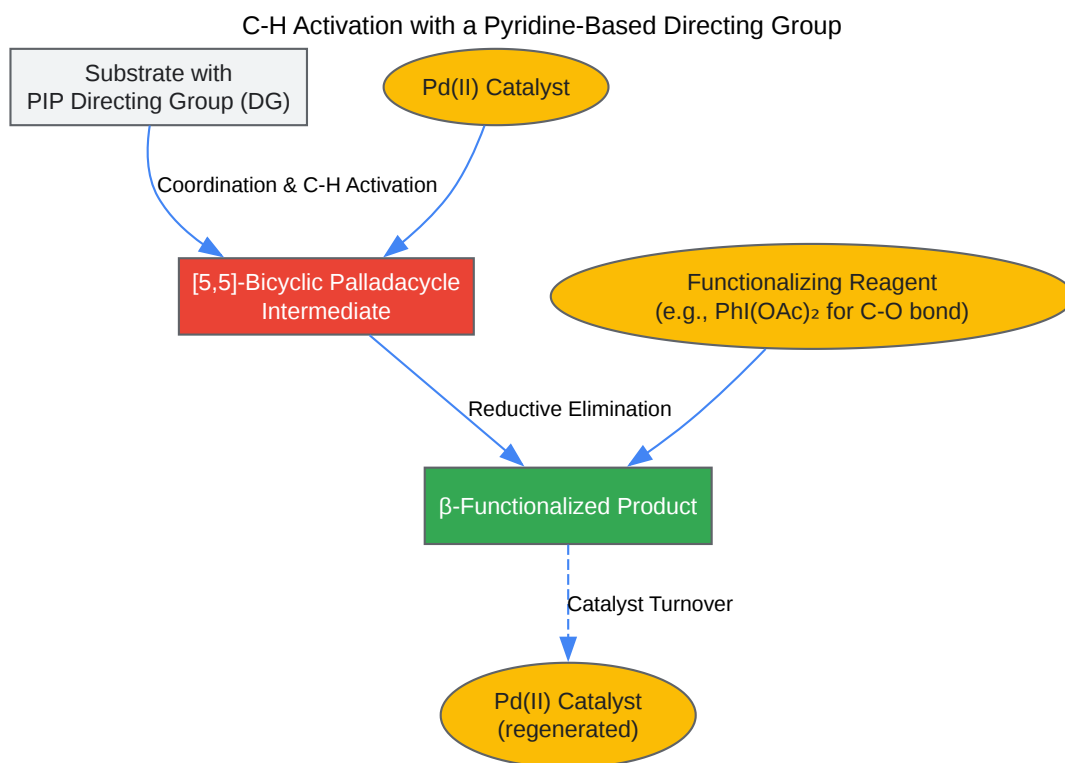
Table 1: Representative Data for Pd-Catalyzed Reactions with Pyridine Ligands Note: This table includes data for various substituted pyridines to illustrate their general utility in catalysis, as specific quantitative data for **2-propylpyridine** is not always available in comparative studies.

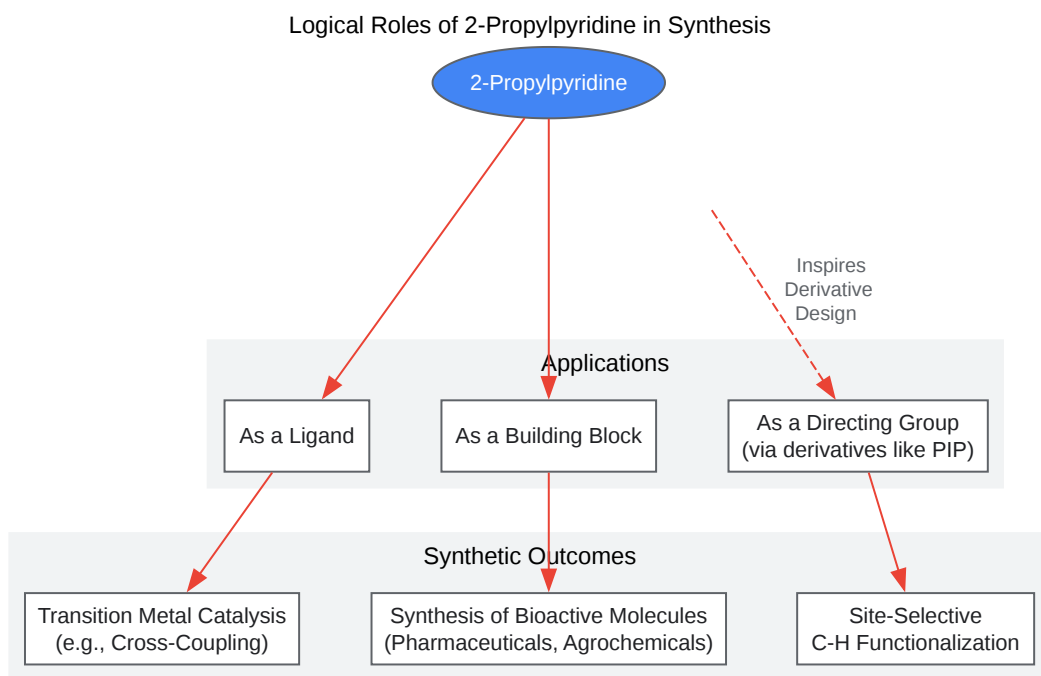
Reaction	Catalyst/Ligand System	Substrates	Product Yield	Reference(s)
Suzuki-Miyaura	[Pd(L) <sub>2</sub> Cl <sub>2</sub> ] (L = 4-substituted pyridine)	Aryl halide, Arylboronic acid	>90% (in many cases)	[9]
Heck Coupling	[Pd(L) <sub>2</sub> Cl <sub>2</sub> ] or [Pd(L) <sub>4</sub> ] <sup>2+</sup> (L = 4-substituted pyridine)	Aryl halide, Alkene	>90% (in many cases)	[9]
C-H Acylation	Pd(OAc) <sub>2</sub> / TBHP	2-Phenylpyridine, Toluene	74%	[11]

Below is a generalized workflow for setting up a palladium-catalyzed cross-coupling reaction where a 2-alkylpyridine could be employed as a ligand.

## Experimental Workflow: Pd-Catalyzed Cross-Coupling







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